

Diethyl Oxalate: A Comprehensive Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: Diethyl oxalate

Cat. No.: B127388

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the critical safety, handling, and storage precautions for **diethyl oxalate**. The information is intended to support researchers, scientists, and drug development professionals in maintaining a safe laboratory and manufacturing environment. All quantitative data is summarized in structured tables for ease of reference, and key procedures and relationships are visualized through diagrams.

Chemical and Physical Properties

Diethyl oxalate is a colorless, oily liquid with an aromatic odor.^{[1][2][3][4][5]} It is miscible with common organic solvents like ethanol and ether but is only slightly soluble in water, with which it slowly decomposes.^{[1][2][3][5][6][7]}

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O ₄	[1][3][4][8]
Molecular Weight	146.14 g/mol	[1][3][8][9]
CAS Number	95-92-1	[1][3][10]
Appearance	Colorless oily liquid	[1][2][3][4][11]
Odor	Aromatic	[1][2]
Melting Point	-40.6 °C (-41.1 °F)	[2][8][11]
Boiling Point	185.4 °C (365.7 °F)	[2][8][11]
Density	1.076 - 1.079 g/mL at 20-25 °C	[1][2][11]
Vapor Density	5.04 (Air = 1)	[1][2]
Vapor Pressure	1 mm Hg at 47 °C	[2][11]
Solubility	Miscible with ethanol, ether, acetone. Slightly soluble in water.	[2][3][5][6][7]
Refractive Index	n _{20/D} 1.410	[2][11]

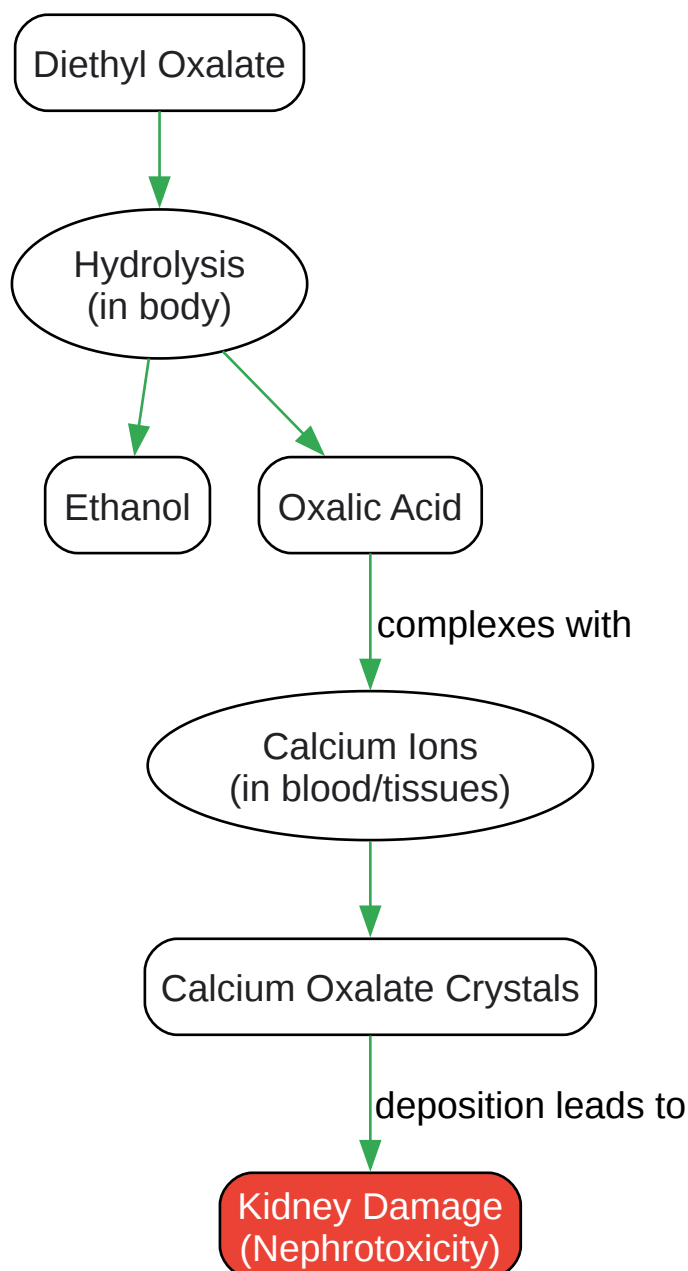
Toxicological Data and Health Hazards

Diethyl oxalate is classified as harmful if swallowed and causes serious eye irritation.[10][12][13] Inhalation of vapors may irritate the respiratory tract, and skin contact can cause irritation.[1][14] Chronic exposure may lead to kidney damage.[1] In the body, **diethyl oxalate** is hydrolyzed to ethanol and oxalic acid, with the latter being responsible for much of its systemic toxicity.[7][15][16]

Parameter	Value	Species	Source(s)
LD50 (Oral)	400 mg/kg	Rat	[1][15]
LD50 (Oral)	2000 mg/kg	Mouse	[14]
LD50 (Dermal)	>2000 mg/kg	Rat	[15]

Metabolic Pathway and Toxicity Mechanism

The primary metabolic pathway for **diethyl oxalate** involves hydrolysis into ethanol and oxalic acid.[7][16] Oxalic acid can then bind with calcium in the body to form insoluble calcium oxalate crystals.[17] These crystals can deposit in the kidneys, leading to kidney damage and the potential for urinary stones.[15][17]



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Metabolic pathway of **diethyl oxalate** and mechanism of toxicity.

Safety and Handling Precautions

Proper handling of **diethyl oxalate** is crucial to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

When handling **diethyl oxalate**, the following personal protective equipment should be worn:

- **Eye Protection:** Chemical splash goggles are required.[\[14\]](#) A face shield may be necessary in situations with a higher risk of splashing.[\[18\]](#)
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile) and a lab coat to prevent skin exposure.[\[9\]](#)[\[14\]](#)
- **Respiratory Protection:** Use in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[\[14\]](#) If ventilation is inadequate, a vapor respirator may be required.[\[18\]](#)

Safe Handling Practices

- Work in a well-ventilated area or a chemical fume hood.[\[14\]](#)[\[18\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[18\]](#)
- Do not breathe vapors or mists.[\[12\]](#)[\[17\]](#)
- Wash hands thoroughly after handling the substance.[\[12\]](#)[\[14\]](#)[\[17\]](#)
- Keep containers tightly closed when not in use.[\[12\]](#)[\[14\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)[\[14\]](#)[\[17\]](#)
- Do not eat, drink, or smoke in areas where **diethyl oxalate** is handled.[\[12\]](#)[\[17\]](#)

Storage Requirements

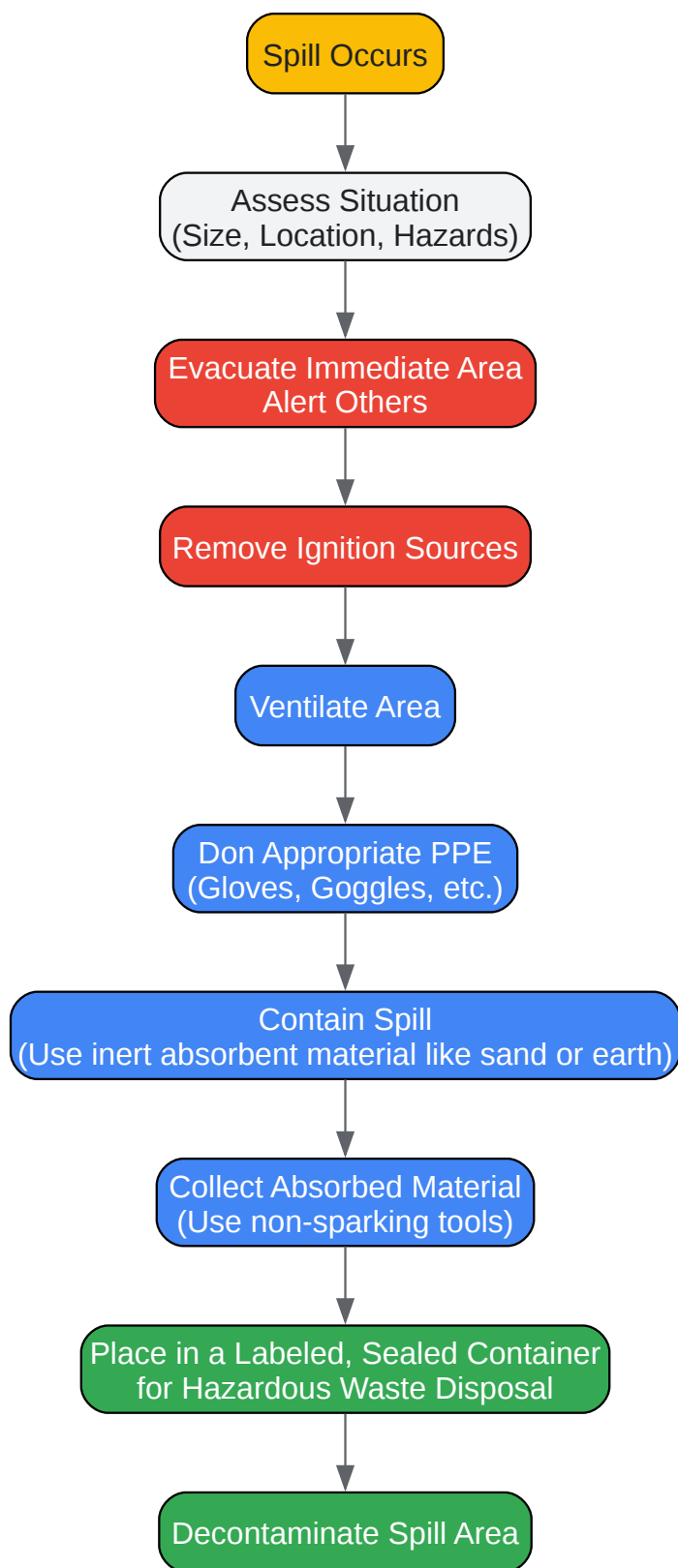
Proper storage of **diethyl oxalate** is essential to maintain its stability and prevent hazardous situations.

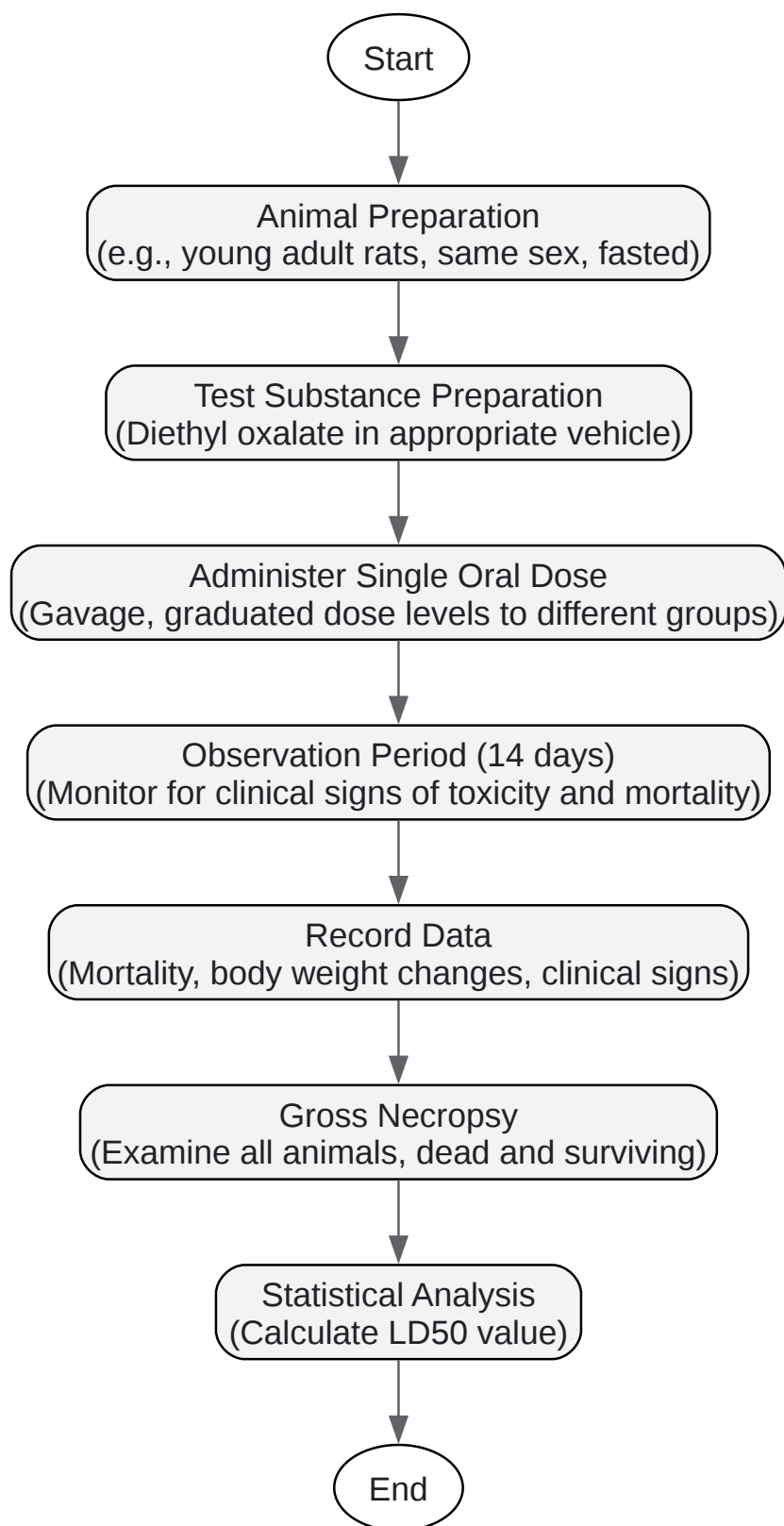
- Store in a cool, dry, and well-ventilated area.[\[14\]](#)[\[17\]](#)
- Keep the container tightly closed to prevent moisture absorption, which can lead to decomposition.[\[2\]](#)[\[12\]](#)[\[14\]](#)
- Store away from sources of ignition.[\[14\]](#)
- Separate from incompatible materials.[\[14\]](#)[\[17\]](#)

Chemical Incompatibilities

Diethyl oxalate is incompatible with the following substances, and contact should be avoided:

- Strong Oxidizing Agents: Can cause a vigorous, exothermic reaction.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Acids and Bases: Incompatible with both.[\[1\]](#)
- Reducing Agents: Incompatible.[\[1\]](#)
- Moisture/Water: Slowly decomposes in water.[\[1\]](#)[\[14\]](#)





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